

Essential Safety and Operational Guide for Handling Enpp-1-IN-21

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Compound of Interest

Compound Name: Enpp-1-IN-21

Cat. No.: B14078024

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Disclaimer: This document provides essential safety and logistical information for handling **Enpp-1-IN-21** based on available data and general laboratory safety principles for potent small molecule enzyme inhibitors. However, it is not a substitute for the official Safety Data Sheet (SDS). It is mandatory to obtain and consult the official SDS from your supplier before purchasing, handling, storing, or disposing of this compound. This guide is intended for researchers, scientists, and drug development professionals to foster a culture of safety and ensure the proper handling of **Enpp-1-IN-21**.

Quantitative Data Summary

The following table summarizes the known quantitative data for **Enpp-1-IN-21**.

Property	Value	Source
Storage of Solid Compound	Room temperature in the continental US; may vary elsewhere.	[1]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month.	[1]

Personal Protective Equipment (PPE)

Due to the potent nature of **Enpp-1-IN-21** as an enzyme inhibitor, a comprehensive approach to personal protection is crucial. The following PPE is recommended as a minimum requirement.[\[2\]](#)

PPE Category	Specific Requirements	Rationale
Hand Protection	Wear protective gloves (e.g., nitrile).	To prevent skin contact.
Eye/Face Protection	Wear safety goggles with side-shields or a face shield.	To protect eyes from splashes.
Body Protection	Wear a protective lab coat.	To protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	To avoid inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Adherence to a strict operational plan is essential to minimize exposure and ensure experimental integrity.

Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- Store the solid compound at room temperature in the continental US; however, storage conditions may vary in other locations.[\[1\]](#)
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month to prevent degradation.[\[1\]](#)

Handling:

- Engineering Controls: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, especially when working with the solid form to avoid dust inhalation.[\[3\]](#)

- Personal Hygiene: Wash hands thoroughly after handling.[2]
- Spill Management: In case of a spill, prevent further leakage if safe to do so. Absorb the spill with an inert material and dispose of the contaminated material properly.[2]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or watercourses.[2]
- Contaminated packaging should be disposed of in the same manner as the product itself.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **Enpp-1-IN-21**.

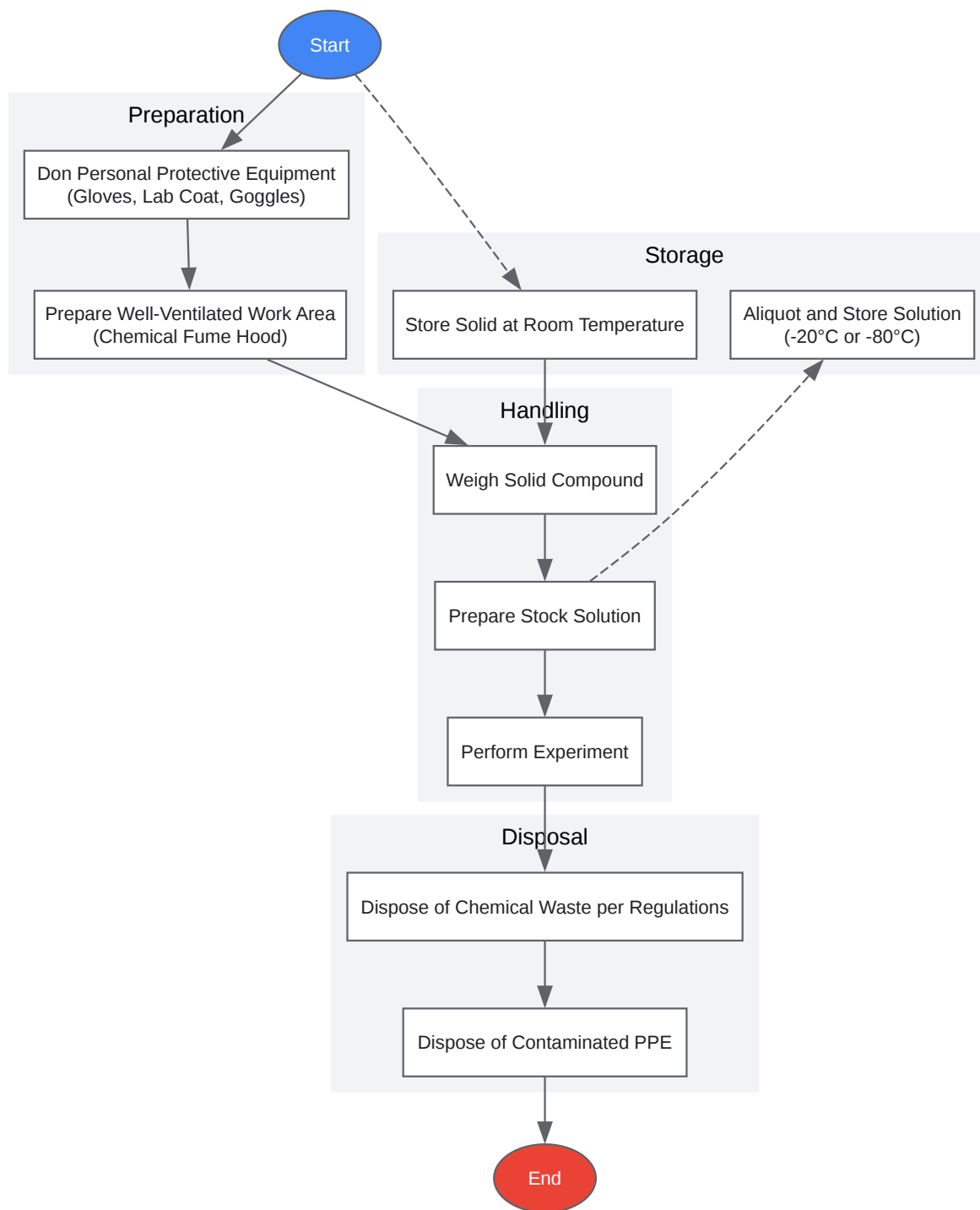
- Preparation:
 - Don all required personal protective equipment (gloves, lab coat, eye protection).
 - Perform all operations within a chemical fume hood.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **Enpp-1-IN-21** solid into the tube.
- Solvent Addition:
 - Based on the desired concentration, calculate the required volume of an appropriate solvent (e.g., DMSO).
 - Add the solvent to the microcentrifuge tube containing the solid compound.
- Dissolution:

- Vortex the solution until the solid is completely dissolved. Gentle heating or sonication may be used to aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[2\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[3\]](#)
- Ingestion: If swallowed, wash out mouth with water, provided the person is conscious. Call a physician. Do NOT induce vomiting.[\[2\]](#)

Visual Workflow for Handling Enpp-1-IN-21



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Caption: Workflow for the safe handling and disposal of **Enpp-1-IN-21**.

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